Application Notes and Protocols for 4-O-Methyldopamine Hydrochloride Powder

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-O-Methyldopamine hydrochloride*
CAS No.:	*645-33-0*
Cat. No.:	*B053749*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the safe handling, storage, and use of **4-O-Methyldopamine hydrochloride** powder in a laboratory setting. Adherence to these protocols is crucial for ensuring personnel safety, maintaining compound integrity, and achieving reproducible experimental outcomes.

Product Information

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Property	Value	References
Chemical Name	4-O-Methyldopamine hydrochloride	[1][2]
Synonyms	3-Hydroxy-4-methoxyphenethylamine hydrochloride, 4-Methoxytyramine hydrochloride	[2][3]
CAS Number	645-33-0	[1][2][3][4][5]
Molecular Formula	$C_9H_{13}NO_2 \cdot HCl$	[3][5]
Molecular Weight	203.67 g/mol	[1][2][3]
Appearance	Solid, crystalline powder	[3][6]
Melting Point	207-211 °C	[5]

Safety and Handling

4-O-Methyldopamine hydrochloride is classified as an irritant and requires careful handling to avoid exposure.[5]

2.1 Personal Protective Equipment (PPE)

Always wear the following PPE when handling **4-O-Methyldopamine hydrochloride** powder:

- Gloves: Wear appropriate protective gloves to prevent skin contact.[4] Inspect gloves before use and dispose of contaminated gloves properly.
- Eye Protection: Use tightly sealing safety goggles or a face shield.[7] Eyewash stations should be readily accessible.[4][7]
- Lab Coat: A lab coat or other protective clothing is required to prevent skin exposure.[4][8]
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or if handling large quantities that may generate dust.[7]

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2.2 Engineering Controls

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[4][7][9]
- Safety Shower: Ensure a safety shower is located near the workstation.[7]

2.3 First Aid Measures

Exposure Route	First Aid Protocol	References
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.	[4][7]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation occurs.	[4][7]
Eye Contact	Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	[4][7][10]
Ingestion	Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek medical attention if symptoms occur.	[4][7]

Storage

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Proper storage is essential to maintain the stability and quality of **4-O-Methyldopamine hydrochloride**.

Condition	Recommendation	References
Temperature	Store in a freezer at -20°C for long-term stability.[3] Some suppliers recommend storage in a refrigerator at 2-8°C.[1] For short-term storage, a cool, dry place is sufficient.[9]	
Container	Keep the container tightly closed in a dry and well-ventilated place.[4][6][7][9]	
Incompatible Materials	Store away from strong oxidizing agents.[4][8]	
Light and Moisture	Protect from light and moisture.[6][11] The compound may be hygroscopic.[6][12]	

Experimental Protocols

4.1 Solubility

Solvent	Solubility	Reference
PBS (pH 7.2)	10 mg/mL	[3]
DMSO	5 mg/mL	[3]
DMF	5 mg/mL	[3]
Ethanol	Slightly soluble	[3]
Water	Soluble	[7]

4.2 Preparation of Stock Solutions

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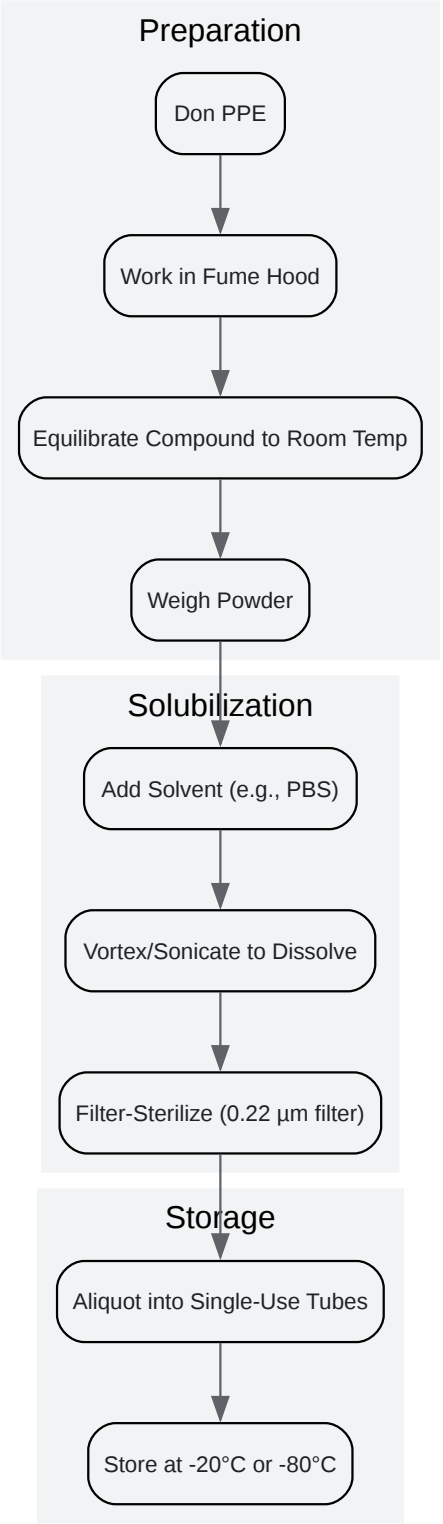
This protocol describes the preparation of a 10 mg/mL stock solution in PBS (pH 7.2).

- Pre-weighing: Allow the container of **4-O-Methyldopamine hydrochloride** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of the powder using an analytical balance.
- Dissolution: Add the powder to the appropriate volume of sterile PBS (pH 7.2) in a sterile conical tube.
- Mixing: Vortex or sonicate the solution until the powder is completely dissolved. Gentle warming may be applied if necessary.
- Sterilization: Filter-sterilize the solution through a 0.22 µm syringe filter into a new sterile tube.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C or -80°C.[13]

4.3 Workflow for Handling and Preparation

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Workflow for Handling and Preparing 4-O-Methyldopamine Hydrochloride



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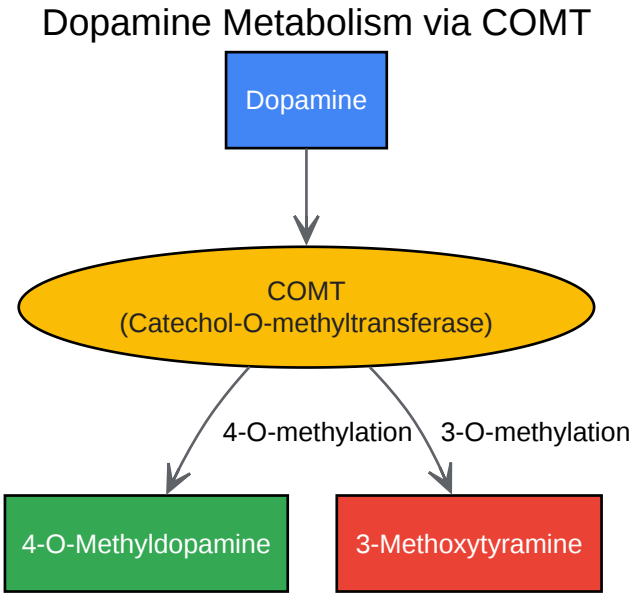
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Caption: A typical workflow for the safe handling and preparation of **4-O-Methyldopamine hydrochloride** solutions.

Biological Context and Signaling

4-O-Methyldopamine is a metabolite of the neurotransmitter dopamine, formed by the action of the enzyme Catechol-O-methyltransferase (COMT).[3] While its specific signaling pathways are not as extensively characterized as dopamine's, its structural similarity suggests potential interactions with dopaminergic systems.

5.1 Dopamine Metabolism Pathway



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Caption: The metabolic conversion of dopamine to its methylated metabolites by COMT.

5.2 Potential Pharmacological Effects

- Studies have shown that 4-O-Methyldopamine can induce tachycardia and increase blood pressure in rats.[3]
- At high concentrations (200 µM), it has been observed to decrease the viability of SH-SY5Y neuroblastoma cells.[3]

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- In mice, administration of 100 mg/kg has been shown to induce tremors and rigidity.[3]

These application notes are intended as a guide. Researchers should always consult the most recent Safety Data Sheet (SDS) for the specific product they are using and adhere to all institutional and regulatory safety guidelines.

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